

Agropine: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: *Agropine*

Cat. No.: *B1203042*

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Abstract

Agropine, a unique heterocyclic compound derived from plants, plays a significant role in the intricate biochemical interactions between the soil bacterium *Agrobacterium tumefaciens* and its host plants. This technical guide provides a comprehensive overview of the chemical structure and physicochemical properties of **agropine**. It details its biosynthesis and metabolism, biological functions, and includes a foundational experimental protocol for its extraction. This document is intended to serve as a valuable resource for researchers in the fields of natural product chemistry, plant pathology, and drug discovery.

Chemical Structure and Physicochemical Properties

Agropine is classified as a member of the mannityl family of opines. Its structure is characterized by a lactone ring formed from the precursor, mannopine.

Chemical Identity

| Identifier | Value | Source |
|-------------------|---|------------------|
| Molecular Formula | C ₁₁ H ₂₀ N ₂ O ₇ | --INVALID-LINK-- |
| Molecular Weight | 292.29 g/mol | --INVALID-LINK-- |
| IUPAC Name | 3-[(3S,6R)-2-oxo-6-[(1S,2R,3R)-1,2,3,4-tetrahydroxybutyl]morpholin-3-yl]propanamide | --INVALID-LINK-- |
| InChI Key | HCWLJSDMOMMDRF-SZWOQXJISA-N | --INVALID-LINK-- |
| Canonical SMILES | C1C(OC(=O)C(N1)CCC(=O)N)C(C(C(CO)O)O)O | --INVALID-LINK-- |
| CAS Number | 70699-77-3 | --INVALID-LINK-- |

Physicochemical Data

Quantitative experimental data for several physicochemical properties of **agropine** are not readily available in the public domain. The following table includes calculated values and highlights the need for further experimental characterization.

| Property | Value | Method | Source |
|---------------|--------------------|----------|------------------|
| XLogP3 | -3.7 | Computed | --INVALID-LINK-- |
| Melting Point | Data not available | - | - |
| Boiling Point | Data not available | - | - |
| Solubility | Data not available | - | - |
| pKa | Data not available | - | - |

Spectral Data

Detailed NMR and mass spectrometry data for **agropine** are not widely published. A key early study reported obtaining a mass spectrum of **agropine**, which was identical to that of an

authentic sample.[1][2] However, the spectrum itself is not provided in the publication. Further research is required to obtain and publish comprehensive ^1H -NMR, ^{13}C -NMR, and mass spectra for this compound.

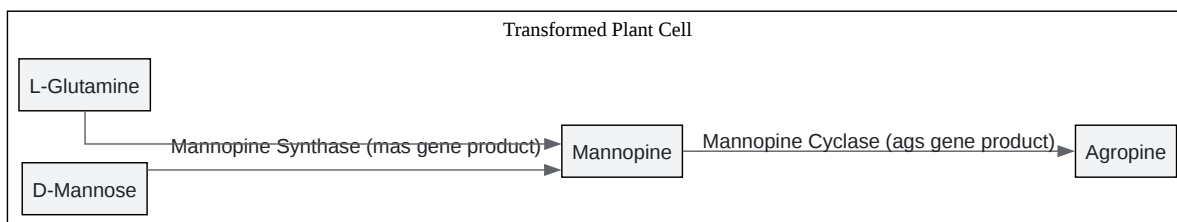
Biosynthesis and Metabolism

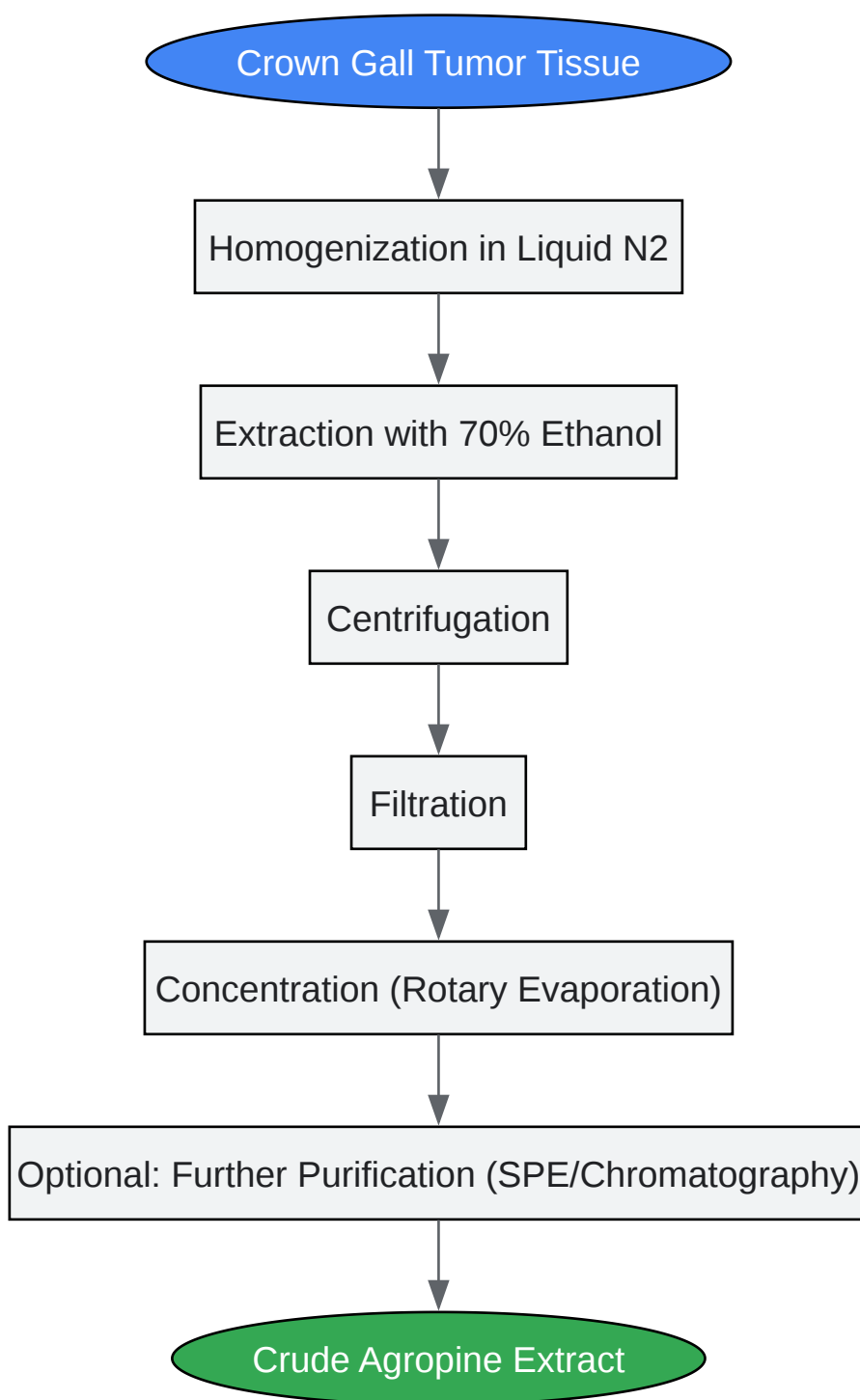
Agropine is a product of the metabolic machinery of crown gall tumors, which are induced by the transfer of a specific segment of DNA (T-DNA) from the Ti plasmid of *Agrobacterium tumefaciens* into the plant genome.

Biosynthesis Pathway

The biosynthesis of **agropine** is a two-step process that occurs within the transformed plant cells:

- **Mannopine Synthesis:** The first step involves the reductive condensation of D-mannose and L-glutamine, a reaction catalyzed by the enzyme mannopine synthase (Mas). This enzyme is encoded by the mas gene located on the T-DNA.
- **Lactonization:** The resulting mannopine undergoes an intramolecular cyclization to form the lactone, **agropine**. This step is catalyzed by the enzyme mannopine cyclase, which is encoded by the ags gene, also located on the T-DNA.[3][4]





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References

- 1. Strategies for Efficient and Sustainable Protein Extraction and Purification from Plant Tissues - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. ¹³C Carbon NMR [chem.ch.huji.ac.il]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Agropine: A Technical Guide to its Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203042#chemical-structure-and-properties-of-agropine]

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